

Application Note: Analytical Methods for 1-Carbamoylcyclohexane-1-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Carbamoylcyclohexane-1-carboxylic acid

CAS No.: 137307-65-4

Cat. No.: B3022085

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Introduction & Chemical Context

1-Carbamoylcyclohexane-1-carboxylic acid (CAS: 137307-65-4) is a highly polar, gem-disubstituted cyclic building block frequently utilized as a key intermediate in the synthesis of spirocyclic peptidomimetics, gabapentinoid derivatives, and neuroactive pharmaceutical ingredients.

From an analytical perspective, this compound presents two primary challenges:

- **High Hydrophilicity:** The presence of both a carboxylic acid and a primary carboxamide on the same carbon (C1) significantly lowers its partition coefficient ($\text{LogP} < 0$). On traditional reversed-phase (C18) columns, the compound exhibits minimal retention and typically elutes in the void volume.
- **Lack of a UV Chromophore:** The molecule lacks an extended conjugated π -system. Its UV absorbance is restricted to the end-absorption of the carbonyl groups ($< 210 \text{ nm}$), which is highly susceptible to baseline drift and mobile phase interference.

To overcome these limitations, this application note details self-validating protocols utilizing Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with Charged Aerosol Detection (CAD) and Tandem Mass Spectrometry (LC-MS/MS), supported by authoritative chromatographic principles [1].

Physicochemical Profiling

Understanding the physicochemical properties of the analyte is the foundational step in method causality. The zwitterion-like polarity dictates the need for orthogonal chromatographic retention mechanisms.

Table 1: Physicochemical Properties of **1-Carbamoylcyclohexane-1-carboxylic acid**

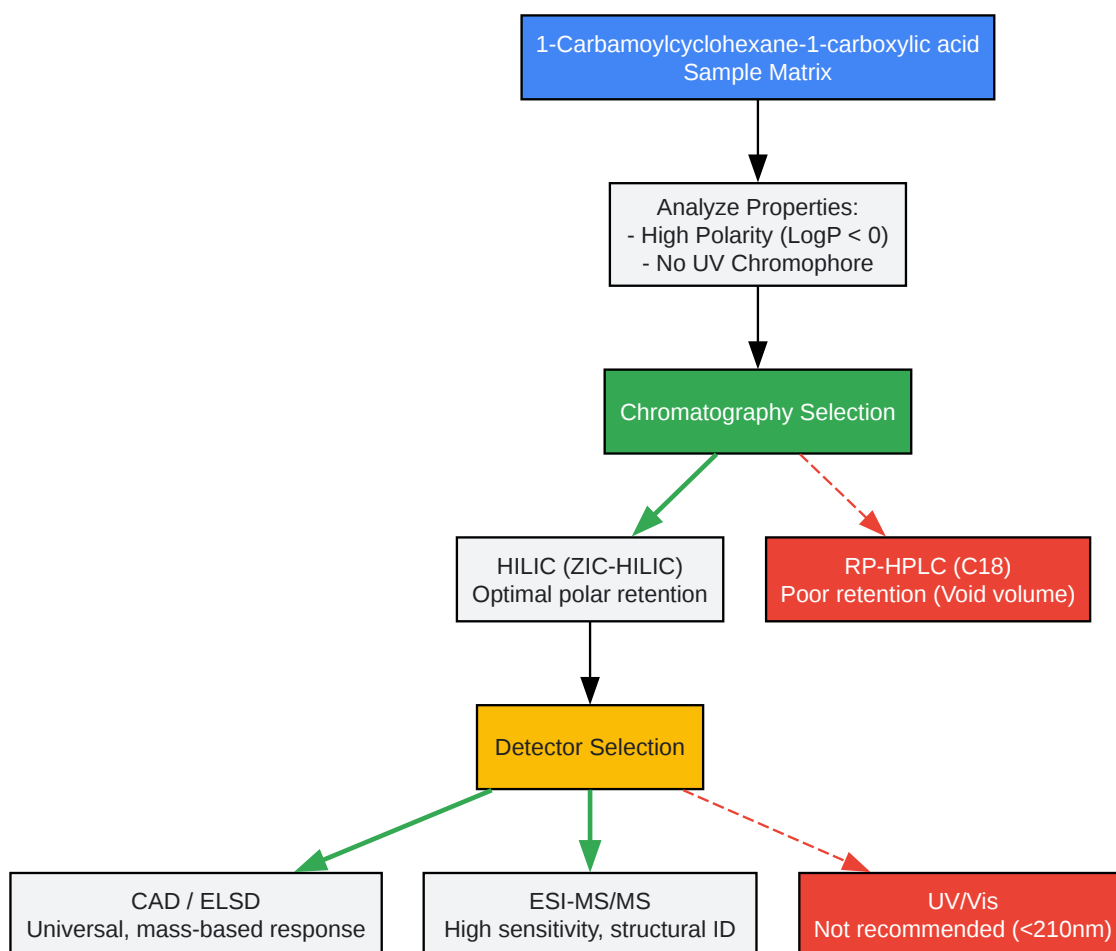
Property	Value / Description	Analytical Implication
Molecular Formula	C ₈ H ₁₃ NO ₃	Monoisotopic Mass: 171.0895 Da
Molecular Weight	171.19 g/mol	Ideal for low-mass LC-MS/MS detection
SMILES	<chem>O=C(O)C1(CCCCC1)C(=O)N</chem>	Used for in silico fragmentation modeling
pKa (Estimated)	~4.5 (Carboxylic acid)	Requires acidic mobile phase (pH ~3.0) to suppress ionization for consistent HILIC retention
UV Absorbance Max	< 210 nm	Necessitates CAD, ELSD, or MS detection

Method Development Rationale

The causality behind our experimental choices is mapped in the decision tree below. We reject Reversed-Phase HPLC (RP-HPLC) in favor of HILIC. HILIC utilizes a polar stationary phase (e.g., zwitterionic or amide-bonded silica) and a highly organic mobile phase. Water acts as the strong eluting solvent. By maintaining the mobile phase at pH 3.0, the carboxylic acid remains

protonated, preventing peak tailing and ensuring robust partitioning into the aqueous layer immobilized on the stationary phase [2].

For detection, CAD provides a universal, mass-based response independent of optical properties, making it the gold standard for underivatized amido-acids [3].



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Analytical Workflow Decision Tree for highly polar, non-UV active building blocks.

Experimental Protocols

Protocol A: HILIC-CAD for Assay and Purity Determination

This protocol is designed as a self-validating system for routine batch release and purity profiling.

Reagents & Materials:

- Column: SeQuant® ZIC®-HILIC, 150 × 4.6 mm, 5 µm (or equivalent zwitterionic phase).
- Mobile Phase A: 20 mM Ammonium Formate in LC-MS grade Water, adjusted to pH 3.0 with Formic Acid.
- Mobile Phase B: LC-MS grade Acetonitrile.
- Diluent: Acetonitrile : Water (80:20, v/v). Note: Samples must be dissolved in a high-organic diluent to prevent severe peak distortion in HILIC.

Table 2: HILIC Gradient Program

Time (min)	Flow Rate (mL/min)	% Mobile Phase A (Aqueous)	% Mobile Phase B (Organic)
0.0	0.8	10	90
2.0	0.8	10	90
10.0	0.8	40	60
12.0	0.8	40	60
12.1	0.8	10	90
18.0	0.8	10	90

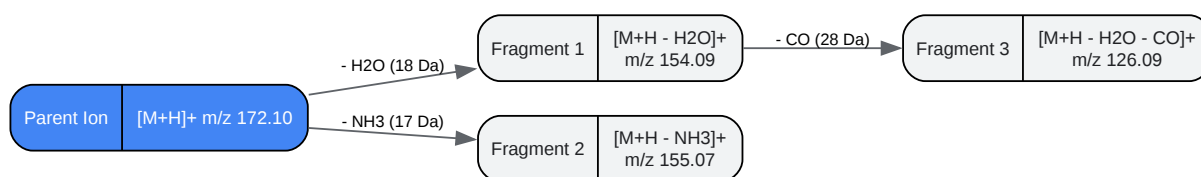
Step-by-Step Methodology:

- System Preparation: Purge the HPLC-CAD system with Mobile Phase A and B. Ensure the CAD nitrogen supply is stable at 60 psi.
- CAD Parameters: Set the evaporation temperature to 50 °C. Set the data collection rate to 10 Hz with a filter constant of 3.6 seconds.
- Standard Preparation: Accurately weigh 10 mg of **1-carbamoylcyclohexane-1-carboxylic acid** reference standard into a 10 mL volumetric flask. Dissolve in 2 mL of Water, then make up to volume with Acetonitrile (Final concentration: 1.0 mg/mL).

- System Suitability Testing (SST): Inject the standard 6 times. The system is validated for use if:
 - Retention Time %RSD $\leq 1.0\%$
 - Peak Area %RSD $\leq 2.0\%$
 - Tailing Factor (Tf) ≤ 1.5
 - Signal-to-Noise (S/N) for the Limit of Quantitation (LOQ) standard ≥ 10 .

Protocol B: LC-ESI-MS/MS for Trace Impurity Profiling

For pharmacokinetic studies or trace impurity analysis, Tandem Mass Spectrometry (MS/MS) provides superior sensitivity. We utilize Positive Electrospray Ionization (ESI+) to monitor the $[M+H]^+$ precursor ion at m/z 172.10.



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Proposed ESI+ Collision-Induced Dissociation (CID) pathway for **1-carbamoylcyclohexane-1-carboxylic acid**.

MS/MS Source Parameters:

- Capillary Voltage: 3.5 kV
- Desolvation Temperature: 350 °C
- Desolvation Gas Flow: 800 L/hr (Nitrogen)

Table 3: Multiple Reaction Monitoring (MRM) Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Purpose
1-Carbamoylcyclohexane-1-carboxylic acid	172.10	154.10	15	Quantifier (Loss of H ₂ O)
1-Carbamoylcyclohexane-1-carboxylic acid	172.10	126.10	25	Qualifier (Loss of H ₂ O + CO)

Protocol C: Nuclear Magnetic Resonance (NMR) Spectroscopy

To ensure absolute structural integrity and confirm the absence of regioisomers (e.g., 1,2- or 1,4-disubstituted impurities), high-resolution NMR is required.

Methodology:

- Sample Preparation: Dissolve 15-20 mg of the sample in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d₆). DMSO- d₆ is explicitly chosen over CDCl₃ due to the compound's high polarity and to prevent the rapid exchange of the amide and carboxylic acid protons, allowing them to be observed.
- Instrument: 400 MHz or higher NMR Spectrometer.
- Expected ¹H NMR Assignments (400 MHz, DMSO- d₆):
 - δ 12.10 (br s, 1H, -COOH)
 - δ 7.25 (br s, 1H, -CONH₂) Diastereotopic amide proton
 - δ 6.95 (br s, 1H, -CONH₂) Diastereotopic amide proton
 - δ 1.95 - 1.80 (m, 4H, Cyclohexane C2, C6 - equatorial/axial)

- δ 1.55 - 1.25 (m, 6H, Cyclohexane C3, C4, C5)
- Expected ^{13}C NMR Assignments (100 MHz, DMSO- d_6):
 - δ 176.5 (Amide C=O)
 - δ 174.2 (Carboxylic Acid C=O)
 - δ 51.0 (Quaternary C1)
 - δ 31.5 (C2, C6)
 - δ 25.2 (C4)
 - δ 22.8 (C3, C5)

Conclusion

The analytical characterization of **1-carbamoylcyclohexane-1-carboxylic acid** requires a departure from conventional reversed-phase methodologies. By implementing a self-validating HILIC-CAD approach, analysts can achieve robust retention and accurate quantitation independent of the molecule's poor UV absorptivity. Furthermore, LC-MS/MS and NMR protocols provide the necessary orthogonal data to ensure comprehensive structural validation and trace impurity profiling.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 19373196, **1-carbamoylcyclohexane-1-carboxylic acid**." PubChem,[\[Link\]](#)
- Agilent Technologies. "Hydrophilic Interaction Chromatography Method Development and Troubleshooting." Agilent Application Notes, 2018.[\[Link\]](#)
- Furota, S., et al. "Quantitative analysis of underivatized amino acids in the sub- to several-nanomolar range by ion-pair HPLC using a corona-charged aerosol detector (HPLC-CAD)." Journal of Chromatography B, vol. 1095, 2018, pp. 191-197.[\[Link\]](#)

- To cite this document: BenchChem. [Application Note: Analytical Methods for 1-Carbamoylcyclohexane-1-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3022085/docs#application-note-analytical-methods-for-1-carbamoylcyclohexane-1-carboxylic-acid\]](https://www.benchchem.com/product/b3022085/docs#application-note-analytical-methods-for-1-carbamoylcyclohexane-1-carboxylic-acid)

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